

# CUDC-305 Technical Support Center: Stability and Storage Guidelines

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## Compound of Interest

Compound Name: Cudc-305

Cat. No.: B1193811

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **CUDC-305**. Below are frequently asked questions (FAQs) and troubleshooting guides to ensure the proper handling and use of this compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **CUDC-305**?

A1: The recommended storage conditions for **CUDC-305** depend on whether it is in solid (powder) form or dissolved in a solvent. Storing the compound under the appropriate conditions is crucial for maintaining its stability and efficacy.

Q2: How should I store **CUDC-305** as a solid?

A2: **CUDC-305** as a solid powder should be stored in a tightly sealed container at -20°C for long-term storage.<sup>[1][2][3][4]</sup> Some suppliers also indicate that storage at 4°C is acceptable for shorter periods.<sup>[1][2][5]</sup>

Q3: What are the storage recommendations for **CUDC-305** in solvent?

A3: Once dissolved, **CUDC-305** solutions should be stored at -80°C for optimal stability.<sup>[1][2][5]</sup> Storage at -20°C is also possible but for a shorter duration.<sup>[1][2][5]</sup> It is advisable to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

## Stability Data

The stability of **CUDC-305** varies based on its form (solid or in solvent) and the storage temperature. The following tables summarize the stability data provided by various suppliers.

### CUDC-305 Powder Stability

Storage Temperature	Duration
-20°C	Up to 4 years[3]
4°C	Up to 2 years[1][5]

### CUDC-305 in Solvent Stability

Storage Temperature	Duration
-80°C	Up to 2 years[1]
-20°C	1 to 12 months[1][2][5]

## Solubility and Solution Preparation

Q4: What solvents can I use to dissolve **CUDC-305**?

A4: **CUDC-305** is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions.[1][3][5][6] It is also soluble in Dimethylformamide (DMF) and Ethanol.[3] For in vivo studies, specific formulations with co-solvents are required.[1]

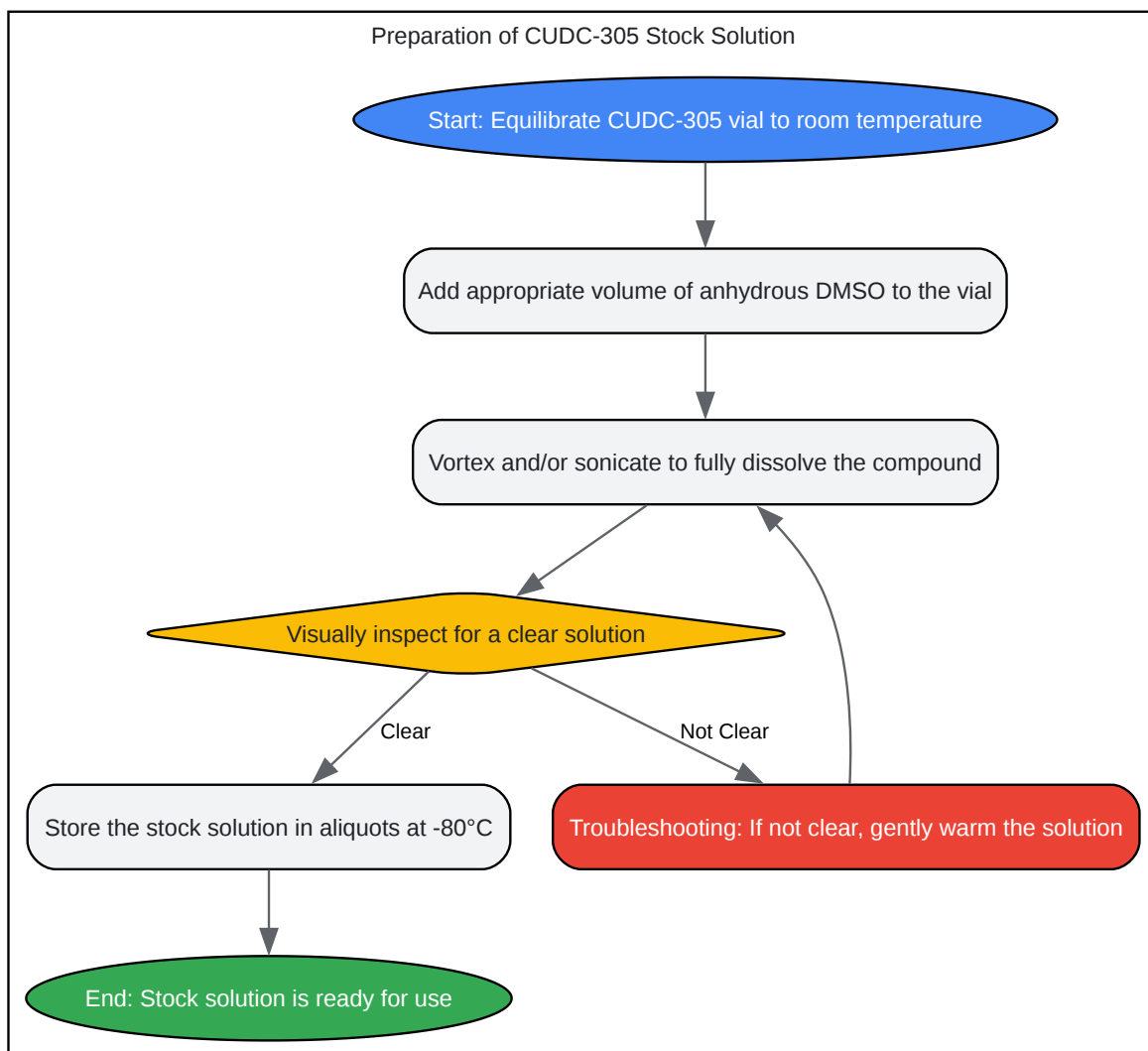
## Solubility Data

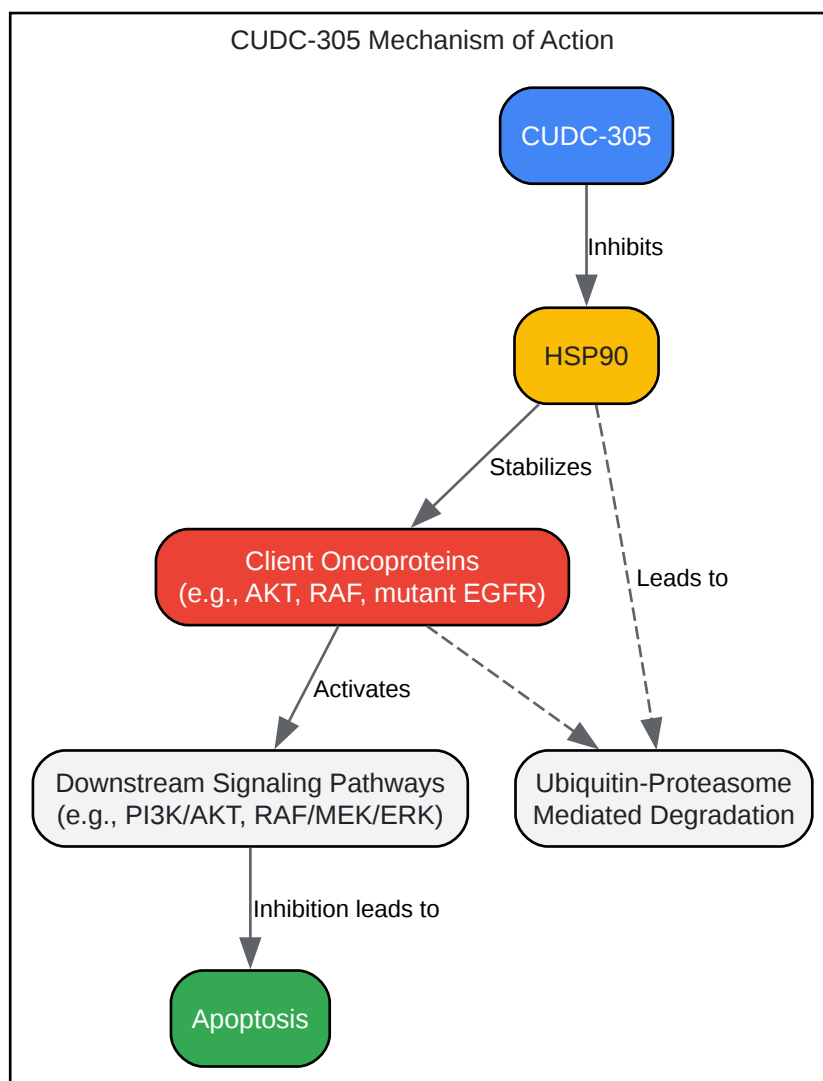
Solvent	Concentration
DMSO	≥ 5 mg/mL[3]
70 mg/mL[5]	
75 mg/mL[1]	
10 mM[2][6]	
DMF	10 mg/mL[3]
Ethanol	5 mg/mL[3]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL[3]

Q5: How do I prepare a stock solution of **CUDC-305**?

A5: To prepare a stock solution, it is recommended to use newly opened, anhydrous DMSO, as it is hygroscopic and the presence of water can affect solubility.[1] If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.[1]

## Experimental Workflow: Preparing a CUDC-305 Stock Solution





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